

2-Amino-2'-bromoacetophenone molecular weight

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Compound of Interest

Compound Name: 2-Amino-2'-bromoacetophenone

CAS No.: 58585-01-6

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An In-depth Technical Guide to **2-Amino-2'-bromoacetophenone**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Amino-2'-bromoacetophenone**, a substituted acetophenone derivative with significant potential as a building block in medicinal chemistry and organic synthesis. While not as extensively documented as some of its isomers, its unique bifunctional nature—possessing a reactive α -aminoketone moiety and a synthetically versatile brominated aromatic ring—makes it a compound of high interest for the development of novel therapeutic agents and complex molecular architectures. This document covers its core physicochemical properties, including a detailed calculation of its molecular weight, proposes a logical synthetic pathway, outlines methods for its structural characterization, discusses its potential applications in drug discovery, and provides essential safety and handling guidelines. The information is tailored for researchers, scientists, and drug development professionals, aiming to provide both foundational knowledge and practical insights.

Introduction

Substituted acetophenones are cornerstone intermediates in the synthesis of a vast array of organic compounds, from fragrances and polymers to dyes and pharmaceuticals.[1] Among these, halogenated and aminated derivatives are particularly prized in medicinal chemistry for their utility in constructing heterocyclic scaffolds and introducing key pharmacophoric elements.

2-Amino-2'-bromoacetophenone, systematically named 1-(2-bromophenyl)-2-aminoethan-1-one, belongs to this valuable class of compounds.

The presence of an α -amino group adjacent to the ketone offers a reactive handle for condensation reactions, enabling the construction of nitrogen-containing heterocycles. Simultaneously, the bromine atom on the phenyl ring serves as an excellent leaving group for cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), allowing for the introduction of diverse substituents to modulate the molecule's steric and electronic properties. This dual reactivity makes **2-Amino-2'-bromoacetophenone** a powerful precursor for generating chemical libraries aimed at discovering new drug candidates.[2] This guide synthesizes the available information on related compounds to provide a robust technical profile of this specific isomer.

Nomenclature, Structure, and Core Properties

To avoid ambiguity, it is crucial to define the precise structure and nomenclature for the compound of interest.

- Systematic IUPAC Name: 1-(2-bromophenyl)-2-aminoethan-1-one
- Common Name: **2-Amino-2'-bromoacetophenone**
- CAS Number: A specific CAS number for this isomer is not readily available in major databases. It is often cataloged as its more stable hydrochloride salt. For context, the related isomer 2-Amino-4'-bromoacetophenone hydrochloride has the CAS Number 5467-72-1.[3]
- Chemical Structure: (Self-generated image for illustrative purposes)

Physicochemical Data

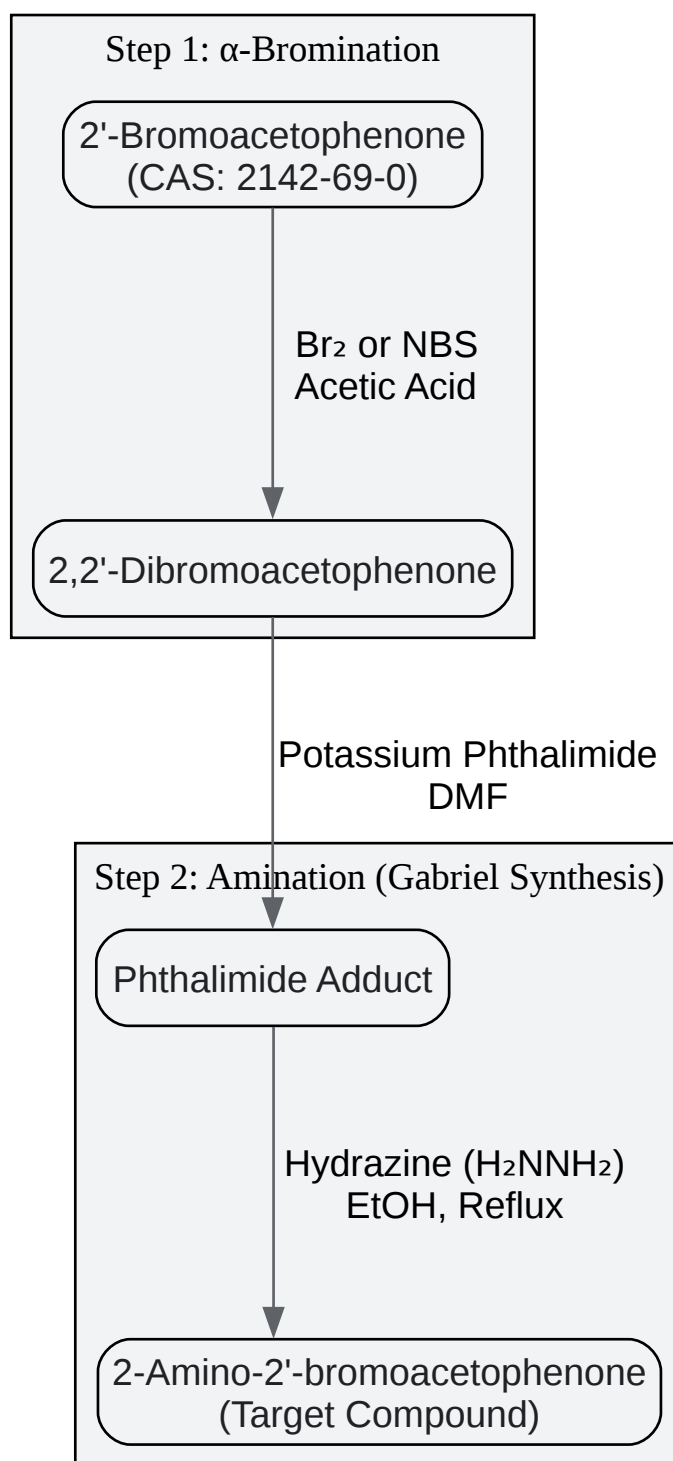
The fundamental properties of **2-Amino-2'-bromoacetophenone** are summarized in the table below. The molecular weight is calculated from the atomic weights of its constituent elements.

Property	Value	Source
Molecular Formula	C ₈ H ₈ BrNO	Calculated
Molecular Weight	214.06 g/mol	Calculated[4]
Appearance	Predicted: Off-white to pale yellow solid	Inferred from related compounds[5]
Solubility	Predicted: Soluble in organic solvents like DMSO, Methanol, Chloroform; sparingly soluble in water.	Inferred from related compounds[6]
Melting Point	Not experimentally determined; predicted to be a solid at room temperature.	Inferred from related compounds[5]

Synthesis and Purification

A direct, documented synthesis for 1-(2-bromophenyl)-2-aminoethan-1-one is not widely published. However, a logical and robust synthetic route can be designed based on well-established organic chemistry principles, starting from the commercially available 2'-bromoacetophenone (CAS 2142-69-0).[7] The proposed pathway involves an alpha-bromination followed by a nucleophilic substitution with an amine source.

Diagram of Proposed Synthesis Pathway



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Caption: Proposed two-step synthesis of **2-Amino-2'-bromoacetophenone**.

Exemplary Laboratory Protocol

This protocol is a representative method and should be adapted and optimized under appropriate laboratory conditions.

Step 1: Synthesis of 2,2'-Dibromoacetophenone (Intermediate)

- Setup: In a fume hood, dissolve 2'-bromoacetophenone (1.0 eq) in glacial acetic acid.
- Bromination: Slowly add bromine (1.05 eq) dropwise to the solution at room temperature while stirring. The disappearance of the bromine color indicates reaction progress.
- Work-up: Once the reaction is complete (monitored by TLC), pour the reaction mixture into ice-cold water.
- Isolation: Collect the precipitated solid by vacuum filtration, wash thoroughly with water to remove acetic acid, and dry under vacuum. The crude product can be purified by recrystallization from ethanol.

Causality: The use of acetic acid as a solvent provides a polar protic medium that facilitates the enolization of the ketone, which is the reactive species in electrophilic alpha-halogenation. NBS (N-Bromosuccinimide) can be used as a safer alternative to liquid bromine.

Step 2: Synthesis of **2-Amino-2'-bromoacetophenone** (Final Product)

- Setup: Suspend potassium phthalimide (1.1 eq) in anhydrous DMF. Add the 2,2'-dibromoacetophenone (1.0 eq) from Step 1.
- Substitution: Heat the mixture at 80-90 °C for several hours until TLC analysis shows the consumption of the starting material.
- Hydrolysis: Cool the reaction mixture, add ethanol, followed by hydrazine hydrate (1.5 eq).
- Deprotection: Reflux the mixture for 2-4 hours. A precipitate of phthalhydrazide will form.
- Isolation: Cool the mixture to room temperature and filter off the phthalhydrazide. Concentrate the filtrate under reduced pressure.
- Purification: Dissolve the residue in dilute HCl and wash with an organic solvent (e.g., dichloromethane) to remove any non-basic impurities. Basify the aqueous layer with cold

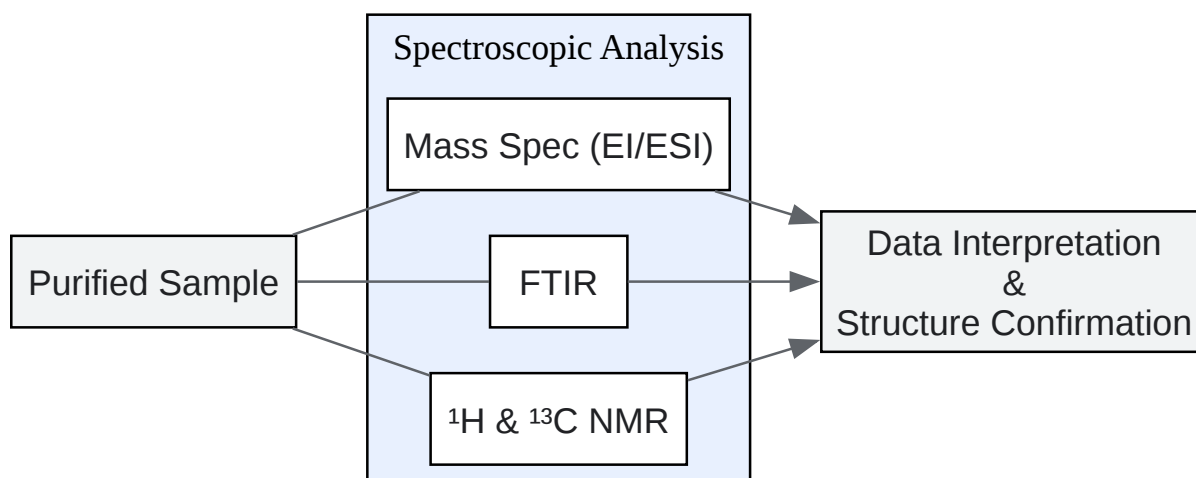
NaOH solution to precipitate the free amine product. Collect the solid by filtration, wash with cold water, and dry. Further purification can be achieved by recrystallization.

Causality: The Gabriel synthesis is a classic and reliable method for preparing primary amines from alkyl halides. It prevents over-alkylation, which can be a problem when using ammonia directly. The final hydrazinolysis step cleaves the phthalimide group to release the desired primary amine.

Spectroscopic Characterization

Confirming the identity and purity of the synthesized compound is paramount. The following section describes the expected spectroscopic data for **2-Amino-2'-bromoacetophenone**.

General Characterization Workflow



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Caption: Standard workflow for structural elucidation of a synthesized compound.

Expected Spectroscopic Data

The following table summarizes the key signals and peaks expected from the primary analytical techniques.^[8]

Technique	Expected Observations
¹ H NMR	- Aromatic Protons (4H): Complex multiplet pattern in the range of δ 7.2-7.8 ppm. - Methylene Protons (-CH ₂ -): A singlet around δ 4.0-4.5 ppm. - Amine Protons (-NH ₂): A broad singlet (exchangeable with D ₂ O) around δ 2.0-3.5 ppm.
¹³ C NMR	- Carbonyl Carbon (C=O): A peak in the downfield region, δ 195-200 ppm. - Aromatic Carbons (6C): Multiple peaks between δ 120-140 ppm, including the C-Br bearing carbon. - Methylene Carbon (-CH ₂ -): A peak around δ 45-50 ppm.
Infrared (IR)	- N-H Stretch: Two characteristic medium-intensity bands in the region of 3300-3400 cm ⁻¹ (primary amine). - C=O Stretch: A strong, sharp absorption band around 1680-1700 cm ⁻¹ . - C-Br Stretch: A peak in the fingerprint region, typically 500-650 cm ⁻¹ .
Mass Spectrometry (MS)	- Molecular Ion (M ⁺): A characteristic pair of peaks at m/z 213 and 215, with a relative intensity ratio of approximately 1:1, due to the natural isotopic abundance of bromine (⁷⁹ Br and ⁸¹ Br). - Key Fragments: Loss of Br (M-79/81), and fragmentation of the acyl chain.

Applications in Research and Drug Development

The true value of **2-Amino-2'-bromoacetophenone** lies in its versatility as a synthetic intermediate. Its bifunctional nature makes it a powerful tool for medicinal chemists.

Synthesis of Heterocyclic Scaffolds

The α -aminoketone motif is a direct precursor to numerous important heterocyclic systems. For example, condensation with 1,2-dicarbonyl compounds can yield substituted pyrazines, while

reaction with thioamides or thiourea provides a straightforward route to aminothiazoles, a scaffold present in many biologically active molecules.^{[9][10]}

Diagram of Application in Heterocycle Synthesis

Caption: Application in the Hantzsch synthesis of aminothiazoles.

Lead Generation and Optimization

In drug discovery, the compound serves as an ideal starting point for creating focused libraries of molecules.

- **Scaffold Synthesis:** The α -aminoketone can be used to build a core heterocyclic structure as described above.
- **Diversification:** The 2'-bromo position can then be modified using palladium-catalyzed cross-coupling reactions to install a wide variety of functional groups. This allows for systematic exploration of the structure-activity relationship (SAR) to optimize a lead compound's potency, selectivity, and pharmacokinetic properties.

The parent compound, 2-bromoacetophenone, is a known precursor in the synthesis of the immunomodulatory agent Ubenimex, highlighting the importance of this chemical class in producing impactful pharmaceuticals.^[11]

Safety, Handling, and Storage

As a Senior Application Scientist, ensuring laboratory safety is paramount. While specific toxicological data for **2-Amino-2'-bromoacetophenone** is not available, its properties can be inferred from structurally similar compounds like 2-bromoacetophenone and 2'-bromoacetophenone.

- **Hazards:** Expected to be a skin and eye irritant.^[12] Lachrymatory (tear-inducing) properties are possible due to the α -halo ketone structure.^[9] The compound is likely harmful if swallowed or inhaled.
- **Personal Protective Equipment (PPE):** Always handle this compound inside a certified chemical fume hood. Wear standard PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.

- Handling: Avoid creating dust. Avoid contact with skin, eyes, and clothing. It is incompatible with strong bases and strong oxidizing agents.^[9]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances.

Conclusion

2-Amino-2'-bromoacetophenone is a molecule of significant synthetic potential, particularly for professionals in drug discovery and medicinal chemistry. With a calculated molecular weight of 214.06 g/mol, this compound combines the reactivity of an α -aminoketone with the synthetic handle of an aryl bromide. While detailed experimental data for this specific isomer is sparse, its properties and reactivity can be reliably predicted from established chemical principles and data from related compounds. Its utility as a precursor for diverse heterocyclic systems and as a platform for library synthesis makes it a valuable, albeit under-explored, tool for developing the next generation of therapeutic agents.

References

- Amine Catalysts. (2024, April 24). 2-bromoacetophenone.
- Baker, L-J., Copp, B. R., & Rickard, C. E. F. (2001). 2'-Amino-5'-bromoacetophenone. Acta Crystallographica Section E: Structure Reports Online, 57(part 6), o540–o541.
- Aswale, S. R., Aswale, S. S., Gawhale, N. D., & Kodape, M. M. Synthesis of 2-Hydroxy-3-nitro/amino-5-methyl-a-substituted Thiocarbamidoacetophenones. Asian Journal of Chemistry.
- Jingye Pharmaceutical. (2025, May 16). What Is 2-Bromoacetoamino-2',5-Dichloro Benzophenone? Applications & Properties.
- Pharmaffiliates. (2026, January 29). 2-Bromoacetophenone: A Cornerstone Reagent in Pharmaceutical Intermediate Synthesis.
- BLD Pharm. 2142-69-0|2'-Bromoacetophenone.
- Chem-Impex. 2-Bromoacetophenone.
- PubChem. 2'-Bromoacetophenone. National Center for Biotechnology Information. Retrieved from [\[Link\]](#).
- Benchchem. 2'-Aminoacetophenone spectroscopic data analysis (NMR, IR, MS).
- Boruah, M. (2009). 2-Bromoacetophenone. Synlett, 2009(20), 3387-3388.

- BenchChem. Application Notes and Protocols: 2-Bromo-4'-hydroxyacetophenone in Medicinal Chemistry.
- ChemicalBook. 4'-amino-2'-bromoacetophenone synthesis.
- Bou-Salah, G., et al. (2021). Amino Acetophenones for Natural Product Analogs. Encyclopedia. MDPI. Retrieved from [[Link](#)].

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Sources

- 1. asianpubs.org [asianpubs.org]
- 2. encyclopedia.pub [encyclopedia.pub]
- 3. 2-氨基-4'-溴苯乙酮 盐酸盐 96% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 4'-Amino-2-bromoacetophenone | CAS 23442-14-0 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 5. chemimpex.com [chemimpex.com]
- 6. 2-Bromoacetophenone CAS#: 70-11-1 [m.chemicalbook.com]
- 7. 2'-溴苯乙酮 99% | Sigma-Aldrich [sigmaaldrich.com]
- 8. benchchem.com [benchchem.com]
- 9. thieme-connect.com [thieme-connect.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. nbinno.com [nbinno.com]
- 12. 2'-Bromoacetophenone | C₈H₇BrO | CID 75060 - PubChem [pubchem.ncbi.nlm.nih.gov]
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